

Navigating the Benzamide Scaffold: 4-Amino-2-ethoxybenzamide SAR & Application Guide

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Compound of Interest

Compound Name: 4-Amino-2-ethoxybenzamide

CAS No.: 2641-86-3

Cat. No.: B1323115

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Executive Summary: The Structural Pivot

In the realm of gastroprokinetic agents, the benzamide scaffold is the "engine room" of activity. While Metoclopramide (2-methoxy-5-chloro) established the baseline for D2 antagonism and 5-HT4 agonism, **4-Amino-2-ethoxybenzamide** represents a critical structural evolution.

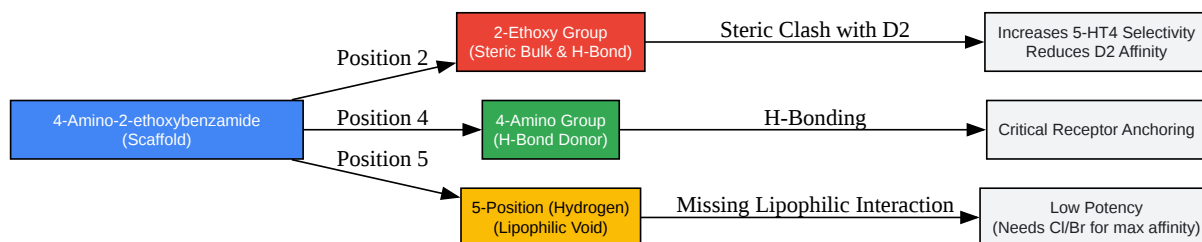
This compound acts as the Des-chloro core of Mosapride, a selective 5-HT4 agonist. Its significance lies not just in its utility as a synthetic intermediate, but as a definitive SAR probe that demonstrates how steric bulk at the 2-position shifts selectivity from D2 (anti-emetic/EPS side effects) to 5-HT4 (prokinetic efficacy).

This guide dissects the Structure-Activity Relationship (SAR) of **4-Amino-2-ethoxybenzamide**, contrasting it with its chlorinated and methoxylated peers to provide a roadmap for optimizing benzamide-based ligands.

Structure-Activity Relationship (SAR) Deep Dive

The biological activity of **4-Amino-2-ethoxybenzamide** is governed by three specific electronic and steric regions.

The "Orthopramide" Pharmacophore Map



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Figure 1: SAR Map illustrating the functional contributions of the **4-Amino-2-ethoxybenzamide** scaffold.

Region 1: The 2-Ethoxy "Selectivity Switch"

The shift from Methoxy (Metoclopramide) to Ethoxy is the most consequential modification in this series.

- **Mechanism:** The 2-alkoxy group forms an intramolecular hydrogen bond with the amide hydrogen. This locks the benzamide ring and the carbonyl group into a coplanar conformation.
- **The Ethoxy Effect:** The larger ethyl group creates significant steric hindrance. While the 5-HT4 receptor accommodates this bulk, the D2 dopamine receptor binding pocket is more sterically restricted.
- **Result:** The 2-ethoxy substitution drastically reduces D2 affinity, thereby minimizing Extrapyramidal Symptoms (EPS), a major liability of earlier benzamides.

Region 2: The 5-Position "Potency Void"

The compound in question is unsubstituted at the 5-position (H instead of Cl).

- **Comparison:** In active drugs like Mosapride or Cisapride, a chlorine atom at position 5 is essential. It fills a specific lipophilic pocket in the receptor and withdraws electrons,

increasing the acidity of the amide proton (strengthening the intramolecular H-bond).

- Performance: **4-Amino-2-ethoxybenzamide** (without Cl) typically exhibits 10-100x lower affinity than its 5-chloro counterpart. It serves as a "negative control" in binding assays to validate the necessity of the halogen.

Comparative Performance Analysis

The following table contrasts **4-Amino-2-ethoxybenzamide** with key therapeutic analogues.

Feature	4-Amino-2-ethoxybenzamide	Metoclopramide Core	Mosapride Core
Structure	2-Ethoxy, 5-H	2-Methoxy, 5-Chloro	2-Ethoxy, 5-Chloro
Primary Target	Weak 5-HT4 Agonist	D2 Antagonist / 5-HT4 Agonist	Selective 5-HT4 Agonist
D2 Affinity	Negligible	High (+++)	Low (+)
Lipophilicity (LogP)	~0.8 (Low)	~2.6 (Moderate)	~3.2 (High)
Clinical Role	Intermediate / Impurity	Antiemetic	Gastroprokinetic
Key Liability	Low Potency	EPS (D2 mediated)	QT Prolongation (hERG)*

*Note: QT prolongation is often side-chain dependent, but the core lipophilicity contributes.

Experimental Protocols

Synthesis of 4-Amino-2-ethoxybenzamide

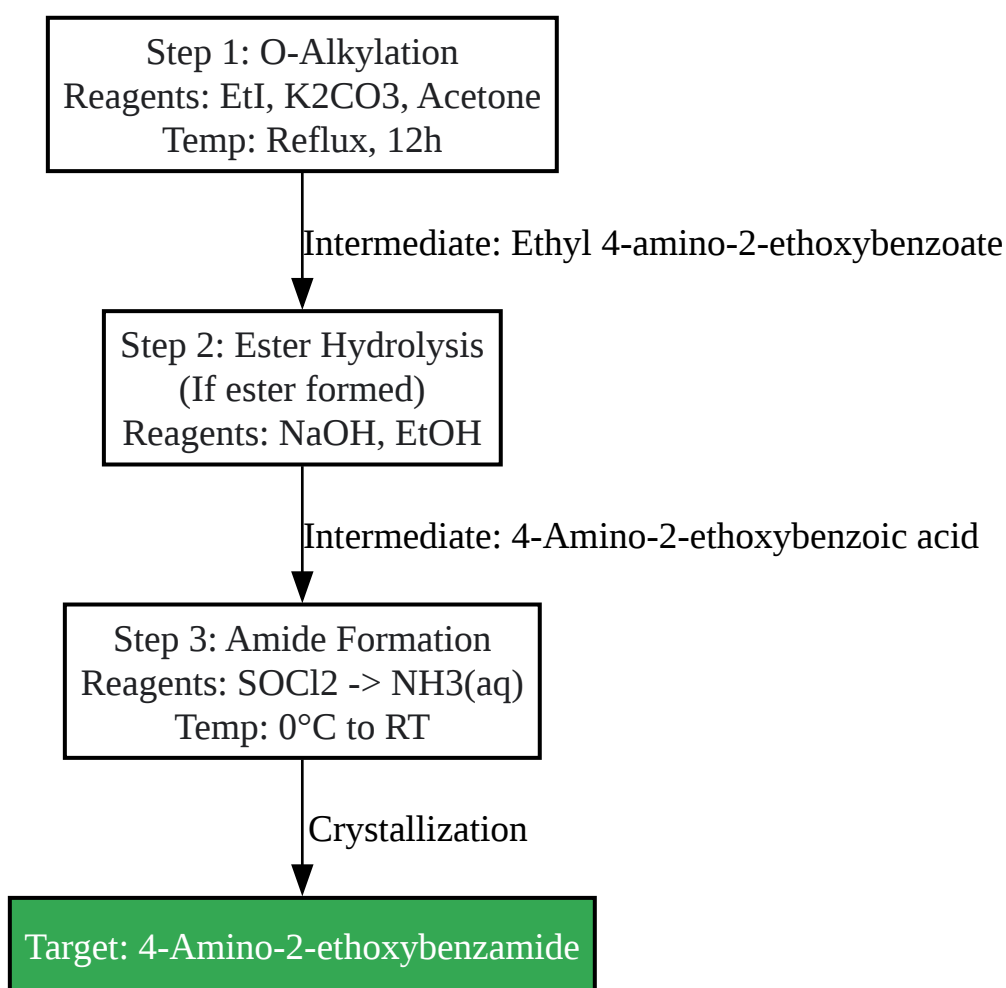
Context: This protocol describes the synthesis starting from 4-aminosalicylic acid (PAS) derivatives, a common industrial route.

Reagents:

- 4-Amino-2-hydroxybenzoic acid (PAS)
- Diethyl sulfate or Iodoethane

- Potassium Carbonate ()
- Thionyl Chloride () or EDC/NHS
- Ammonia (aq) or Ammonium Chloride

Workflow:



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Figure 2: Synthetic pathway for the production of the benzamide core.

Detailed Procedure (Step 3 - Amidation):

- Activation: Dissolve 4-amino-2-ethoxybenzoic acid (1.0 eq) in dry THF. Add Thionyl Chloride (1.2 eq) dropwise at 0°C. Stir for 2 hours to form the acid chloride. Note: Protect the 4-amino group if side reactions occur, though the acid chloride forms preferentially.
- Coupling: Pour the reaction mixture into a concentrated Ammonium Hydroxide solution (28%) at 0°C under vigorous stirring.
- Workup: A precipitate will form. Filter the solid, wash with cold water, and recrystallize from Ethanol/Water to yield white crystals.
- Validation: Check Purity via HPLC (Target >98%). Confirm structure via NMR (Ethoxy quartet at ~4.1 ppm).

Pharmacological Validation: 5-HT₄ Agonist Assay

To verify the activity of the scaffold (or its derivatives).[1]

- Tissue Preparation: Isolate guinea pig ileum segments (distal).
- Setup: Mount in organ baths containing Tyrode's solution at 37°C, oxygenated with 95%
/ 5%
.
- Equilibration: Apply 1g tension and equilibrate for 60 mins.
- Stimulation: Induce sub-maximal contraction using electrical field stimulation (EFS) or Carbachol.
- Dosing: Add cumulative concentrations of **4-Amino-2-ethoxybenzamide** (
to
M).
- Measurement: Record the enhancement of contraction amplitude (Prokinetic effect).
- Control: Use Mosapride (

M) as a positive control and GR113808 as a specific 5-HT4 antagonist to block the effect.

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